

Unraveling Gymnoside VII: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Gymnoside VII*

Cat. No.: *B2518416*

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Shanghai, China – December 1, 2025 – **Gymnoside VII** (CAS Number 899430-07-0), a notable glycosyloxybenzyl 2-isobutyl malate compound, has been identified as a molecule of interest for scientific investigation, particularly in the realm of allergy and inflammation. This technical guide serves to consolidate the available information on **Gymnoside VII**, providing researchers, scientists, and drug development professionals with a foundational understanding of its properties and the broader context of its botanical origin.

Chemical and Physical Properties

Gymnoside VII is a natural product isolated from the tubers of *Gymnadenia conopsea* R. Br., a plant with a history of use in traditional medicine for various ailments, including those with inflammatory components. Its chemical identity is well-defined, providing a solid basis for further study.

Table 1: Physicochemical Properties of **Gymnoside VII**

Property	Value	Source
CAS Number	899430-07-0	-
Molecular Formula	C ₅₁ H ₆₄ O ₂₄	-
Molecular Weight	1061.04 g/mol	-
Predicted Boiling Point	1176.4 ± 65.0 °C	-
Predicted Density	1.50 ± 0.1 g/cm ³	-
Predicted pKa	12.15 ± 0.70	-

Biological Context and Anti-Allergic Potential

While specific, in-depth research on the anti-allergic activity of **Gymnoside VII** is not extensively detailed in publicly accessible scientific literature, its classification as a compound for anti-allergy studies suggests a basis for this potential application. This is further supported by research on its source, *Gymnadenia conopsea*.

A methanolic extract from the tubers of *Gymnadenia conopsea* has demonstrated anti-allergic effects in a passive cutaneous anaphylaxis (PCA) mouse model, a standard in vivo assay for evaluating type I hypersensitivity reactions.^[1] This finding indicates the presence of bioactive constituents within the plant that can modulate allergic responses.

Further investigation into the chemical constituents of *Gymnadenia conopsea* has led to the isolation of several phenanthrenes and dihydrostilbenes that exhibit significant inhibitory effects on the degranulation of RBL-2H3 cells.^[1] RBL-2H3 cells are a widely used in vitro model for studying mast cell degranulation, a critical event in the allergic cascade.

Table 2: In Vitro Anti-Allergic Activity of Compounds from *Gymnadenia conopsea*

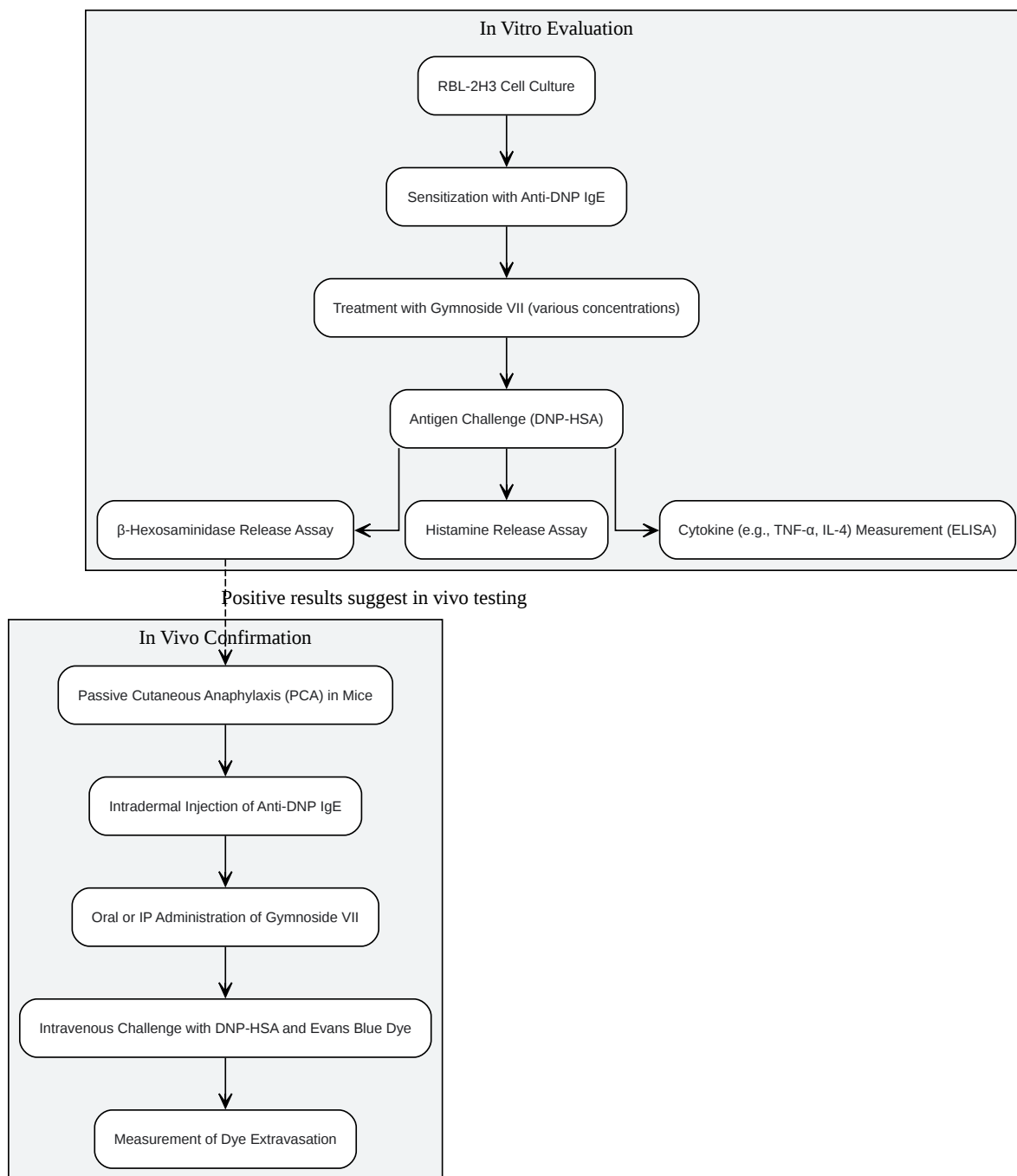
Compound Type	Inhibition of Antigen-Induced Degranulation in RBL-2H3 cells (at 100 μ M)
Phenanthrenes	65.5% to 99.4%
Dihydrostilbenes	65.5% to 99.4%

Data from a study on compounds isolated from the methanolic extract of *Gymnadenia conopsea* tubers.[\[1\]](#)

Although **Gymnoside VII** was not specifically identified among the active compounds in the aforementioned study, the established anti-allergic potential of its source plant provides a strong rationale for its investigation as an anti-allergic agent.

Proposed Experimental Workflow for Investigating Anti-Allergic Activity

Based on standard methodologies in allergy research, a logical workflow for characterizing the anti-allergic properties of **Gymnoside VII** can be proposed.

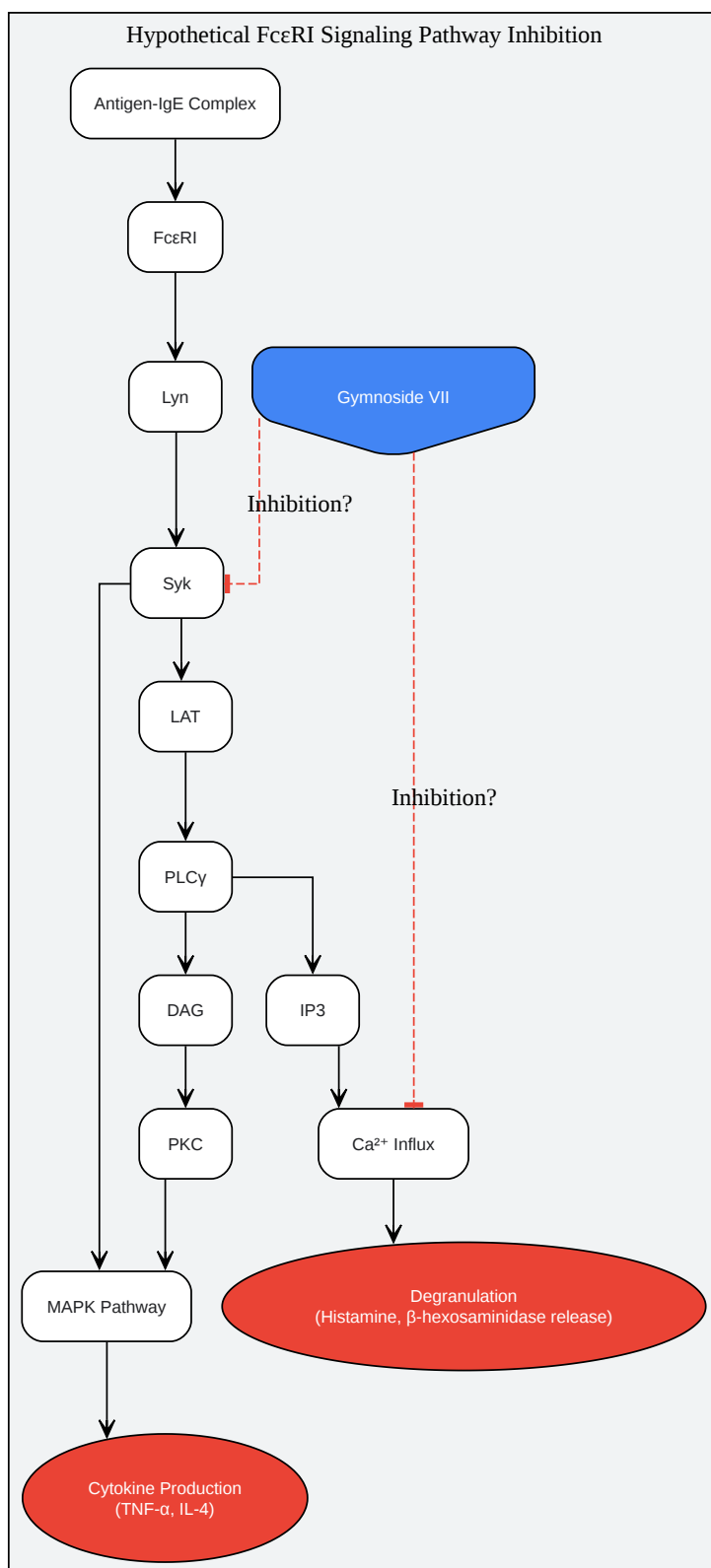


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Caption: Proposed workflow for evaluating the anti-allergic activity of **Gymnoside VII**.

Potential Mechanism of Action: A Hypothetical Signaling Pathway

The anti-allergic effects of many natural compounds are mediated through the inhibition of the high-affinity IgE receptor (FcεRI) signaling pathway in mast cells. A hypothetical pathway illustrating potential points of intervention for **Gymnoside VII** is presented below.



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Caption: Hypothetical mechanism of **Gymnoside VII** in mast cell degranulation.

Future Directions and Conclusion

While the direct evidence for the anti-allergic properties of **Gymnoside VII** is still emerging, the bioactivity of its source plant, *Gymnadenia conopsea*, provides a compelling case for its further investigation. The experimental workflows and hypothetical mechanisms outlined in this guide offer a roadmap for researchers to systematically evaluate its potential as a novel modulator of allergic responses. Future studies should focus on isolating or synthesizing sufficient quantities of **Gymnoside VII** to perform comprehensive in vitro and in vivo studies to elucidate its precise mechanism of action and therapeutic potential.

Disclaimer: This document is intended for informational purposes for a scientific audience and is based on currently available information. Further research is required to fully understand the biological activities of **Gymnoside VII**.

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References

- 1. Gypenoside inhibits interleukin-1 β -induced inflammatory response in human osteoarthritis chondrocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
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